Application Note: Comprehensive Characterization of 1,4-Dimethyl-1H-pyrazole-5-carbaldehyde

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Compound of Interest

Compound Name:	*1,4-Dimethyl-1H-pyrazole-5-carbaldehyde*
CAS No.:	*1171645-70-7*
Cat. No.:	*B2820608*

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Introduction

1,4-Dimethyl-1H-pyrazole-5-carbaldehyde is a key heterocyclic building block in medicinal chemistry and materials science.[1] The pyrazole scaffold is a prominent feature in numerous bioactive molecules with a wide range of pharmacological activities, including anti-inflammatory, antibacterial, and anticancer properties.[2][3] The precise characterization of this compound is paramount to ensure its purity, stability, and identity, which are critical factors for its application in drug development and other high-technology fields.[4][5] This application note provides a comprehensive guide to the analytical methodologies for the thorough characterization of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**, tailored for researchers, scientists, and drug development professionals.

The methodologies detailed herein are designed to provide a multi-faceted analytical approach, ensuring a holistic understanding of the compound's chemical and physical properties. We will

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delve into chromatographic and spectroscopic techniques that are fundamental for both qualitative and quantitative analysis.

Chromatographic Purity Assessment

Chromatographic techniques are essential for separating **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde** from potential impurities, starting materials, and byproducts. The choice between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) is primarily dictated by the compound's volatility and thermal stability.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like many pyrazole derivatives.[4][5] It offers high-resolution separation and definitive identification through mass spectral data.

The selection of a non-polar or mid-polar capillary column, such as a 5% phenyl-methylpolysiloxane, is crucial for the effective separation of pyrazole isomers and related compounds based on their boiling points and polarity.[4] A split injection mode is employed to prevent column overloading and ensure sharp chromatographic peaks, which is critical for accurate quantification. The temperature program is optimized to ensure a good separation of analytes with varying volatilities.

Instrumentation: Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent GC-MS system).

Sample Preparation:

- Accurately weigh 10 mg of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**.
- Dissolve in 10 mL of a suitable solvent like dichloromethane or ethyl acetate.
- Vortex the solution until the sample is completely dissolved.
- If necessary, filter the solution through a 0.45 µm syringe filter.

GC-MS Conditions:

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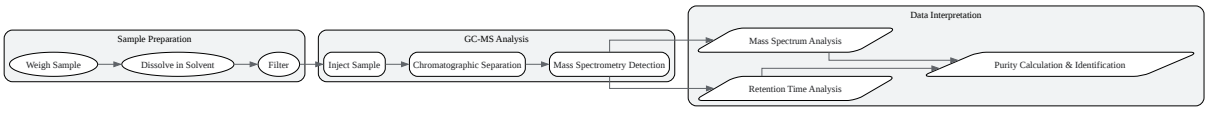
Parameter	Value
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent[4]
Injector Temperature	250 °C[4]
Injection Volume	1 µL
Injection Mode	Split (20:1 ratio)[4]
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min[4]
Oven Temperature Program	Initial temperature: 80 °C, hold for 2 minutes. Ramp to 280 °C at 10 °C/min, hold for 5 minutes.[4]
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400

The retention time of the main peak will provide information on the compound's volatility and interaction with the stationary phase. The mass spectrum should be compared with a reference library or analyzed for characteristic fragmentation patterns of pyrazoles to confirm the identity of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**.[6] Common fragmentation pathways for pyrazoles involve the loss of HCN, N_2, and methyl groups.[6]



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Caption: Workflow for GC-MS analysis of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique suitable for a wide range of compounds, including those that are not amenable to GC due to low volatility or thermal instability. A reverse-phase HPLC method is generally preferred for pyrazole derivatives.[7][8]

A C18 column is a standard choice for reverse-phase chromatography, providing good retention and separation for moderately polar compounds.[8] The mobile phase, a mixture of acetonitrile or methanol and water, is selected to elute the analyte with a reasonable retention time and good peak shape.[7][8] The addition of a small amount of acid (e.g., formic or phosphoric acid) to the mobile phase can improve peak symmetry by suppressing the ionization of any acidic or basic functional groups.[7] UV detection is suitable as the pyrazole ring and the carbaldehyde group are chromophores.

Instrumentation: HPLC system with a UV detector (e.g., Agilent 1260 Infinity II LC System).

Sample Preparation:

- Accurately weigh 10 mg of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**.
- Dissolve in 10 mL of the mobile phase.
- Vortex until fully dissolved.
- Filter through a 0.45 µm syringe filter.

HPLC Conditions:

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Parameter	Value
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm)[8]
Mobile Phase	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid
Gradient	60% A / 40% B, isocratic
Flow Rate	1.0 mL/min[8]
Column Temperature	25 °C[8]
Injection Volume	10 µL
Detection Wavelength	254 nm

The purity of the sample can be determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. The retention time serves as a qualitative parameter for identity confirmation when compared to a reference standard.

Spectroscopic Structural Elucidation

Spectroscopic methods are indispensable for the unambiguous identification and structural confirmation of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR are crucial for structural confirmation.[9]

Deuterated chloroform ($CDCl_3$) is a common solvent for NMR analysis of organic compounds. Tetramethylsilane (TMS) is used as an internal standard for referencing the chemical shifts. The expected chemical shifts are based on the electronic environment of the protons and carbons in the molecule.[10]

Instrumentation: NMR Spectrometer (e.g., Bruker 400 MHz).

Sample Preparation:

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- Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of $CDCl_3$.
- Add a small amount of TMS as an internal standard.
- Transfer the solution to an NMR tube.

Expected ^1H NMR (400 MHz, $CDCl_3$) Chemical Shifts:

Protons	Expected Chemical Shift (δ, ppm)	Multiplicity
Aldehyde (-CHO)	~9.8-10.0	Singlet
Pyrazole ring C3-H	~7.5-7.7	Singlet
N-Methyl (N-CH_3)	~3.8-4.0	Singlet
C4-Methyl (C-CH_3)	~2.4-2.6	Singlet

Expected ^{13}C NMR (100 MHz, $CDCl_3$) Chemical Shifts:

Carbon	Expected Chemical Shift (δ, ppm)
Aldehyde (C=O)	~185-190
Pyrazole C5	~140-145
Pyrazole C3	~135-140
Pyrazole C4	~110-115
N-Methyl (N-CH_3)	~35-40
C4-Methyl (C-CH_3)	~10-15

The number of signals, their chemical shifts, multiplicities, and integration values in the ^1H NMR spectrum should be consistent with the structure of **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde**. The ^{13}C NMR spectrum will confirm the number of unique carbon atoms in the molecule.

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Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of the compound. Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules.

Instrumentation: ESI-TOF or ESI-Orbitrap Mass Spectrometer.

Sample Preparation:

- Prepare a dilute solution of the sample (approx. 1 mg/mL) in methanol or acetonitrile.
- Infuse the solution directly into the mass spectrometer or inject it via an HPLC system.

MS Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5-4.5 kV
Nebulizer Gas	Nitrogen
Drying Gas Flow	8-12 L/min
Drying Gas Temperature	300-350 °C
Mass Range	m/z 50-500

The primary goal is to observe the protonated molecule $[M+H]^+$. For **1,4-Dimethyl-1H-pyrazole-5-carbaldehyde** ($C_6H_8N_2O$, Molecular Weight: 124.14 g/mol), the expected m/z for the $[M+H]^+$ ion would be approximately 125.0715.[11] High-resolution mass spectrometry will provide a highly accurate mass measurement, which can be used to confirm the elemental composition.

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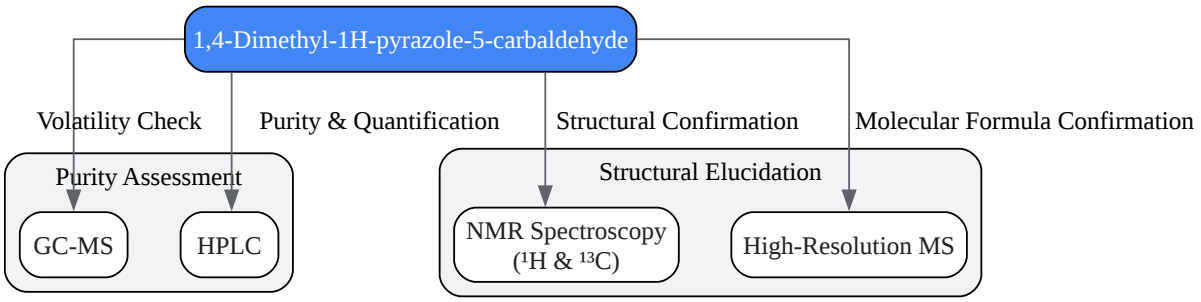

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